

Biological activity of pyridazine core structures

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Compound of Interest

Compound Name: 3-Butylpyridazine

CAS No.: 28200-55-7

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Technical Whitepaper: The Pyridazine Core in Modern Drug Discovery

Executive Summary

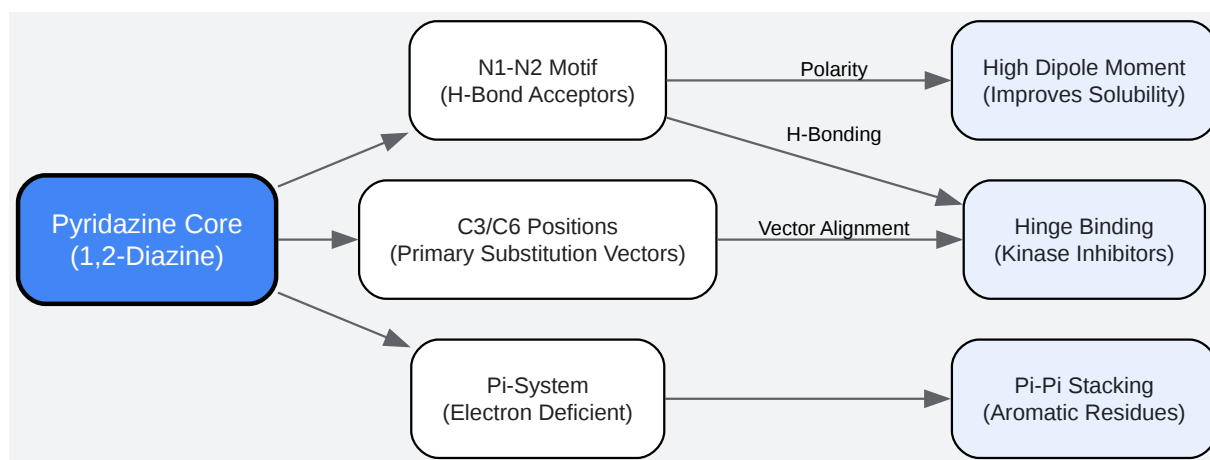
The pyridazine ring (1,2-diazine) has evolved from a mere synthetic curiosity into a "privileged scaffold" in contemporary medicinal chemistry. Unlike its isomers pyrimidine (1,3) and pyrazine (1,4), the pyridazine core possesses unique physicochemical properties—specifically a high dipole moment and a distinct electrostatic potential surface—that allow it to engage in novel binding interactions. This guide dissects the biological utility of the pyridazine core, focusing on its role in kinase inhibition, allosteric modulation, and GPCR antagonism. We analyze the structural determinants of activity, provide validated experimental protocols for synthesis and evaluation, and map the signaling pathways modulated by FDA-approved pyridazine therapeutics.

Structural & Electronic Fundamentals

The pyridazine ring is characterized by two adjacent nitrogen atoms.^[1] This N–N bond imparts specific electronic features that distinguish it from other heteroaromatics:

- **Dipole Moment:** Pyridazine has a higher dipole moment (~3.9 D) compared to pyridine (~2.2 D) or pyrimidine (~2.3 D). This enhances solubility and influences orientation in polar binding pockets.
- **Hydrogen Bonding:** The lone pairs on N1 and N2 are potent hydrogen bond acceptors. However, due to the "alpha-effect" and repulsion between lone pairs, the basicity (pKa ~2.3) is lower than pyridine (pKa ~5.2), making it less likely to be protonated at physiological pH, thus improving membrane permeability.
- **Pi-Stacking:** The electron-deficient nature of the ring facilitates stacking interactions with aromatic residues (Phe, Tyr, Trp) in protein binding sites.

Visualization: Physicochemical SAR Map



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Figure 1: Structure-Activity Relationship (SAR) logic of the pyridazine scaffold, highlighting key interaction points.

Therapeutic Mechanisms & Case Studies

The versatility of the pyridazine core is exemplified by its presence in drugs targeting diverse biological pathways.^{[2][3]}

Kinase Inhibition (Oncology & Immunology)

Pyridazine derivatives frequently act as ATP-competitive inhibitors or allosteric modulators.

- Mechanism: The N-N motif often interacts with the "hinge region" of kinases via hydrogen bonding.
- Key Drug: Deucravacitinib (Sotyktu).
 - Target: Tyrosine Kinase 2 (TYK2), a member of the JAK family.
 - Differentiation: Unlike traditional JAK inhibitors that bind the active site, Deucravacitinib binds to the regulatory pseudokinase (JH2) domain of TYK2. The pyridazine-carboxamide moiety is crucial for this highly selective allosteric stabilization, locking the enzyme in an inactive state.

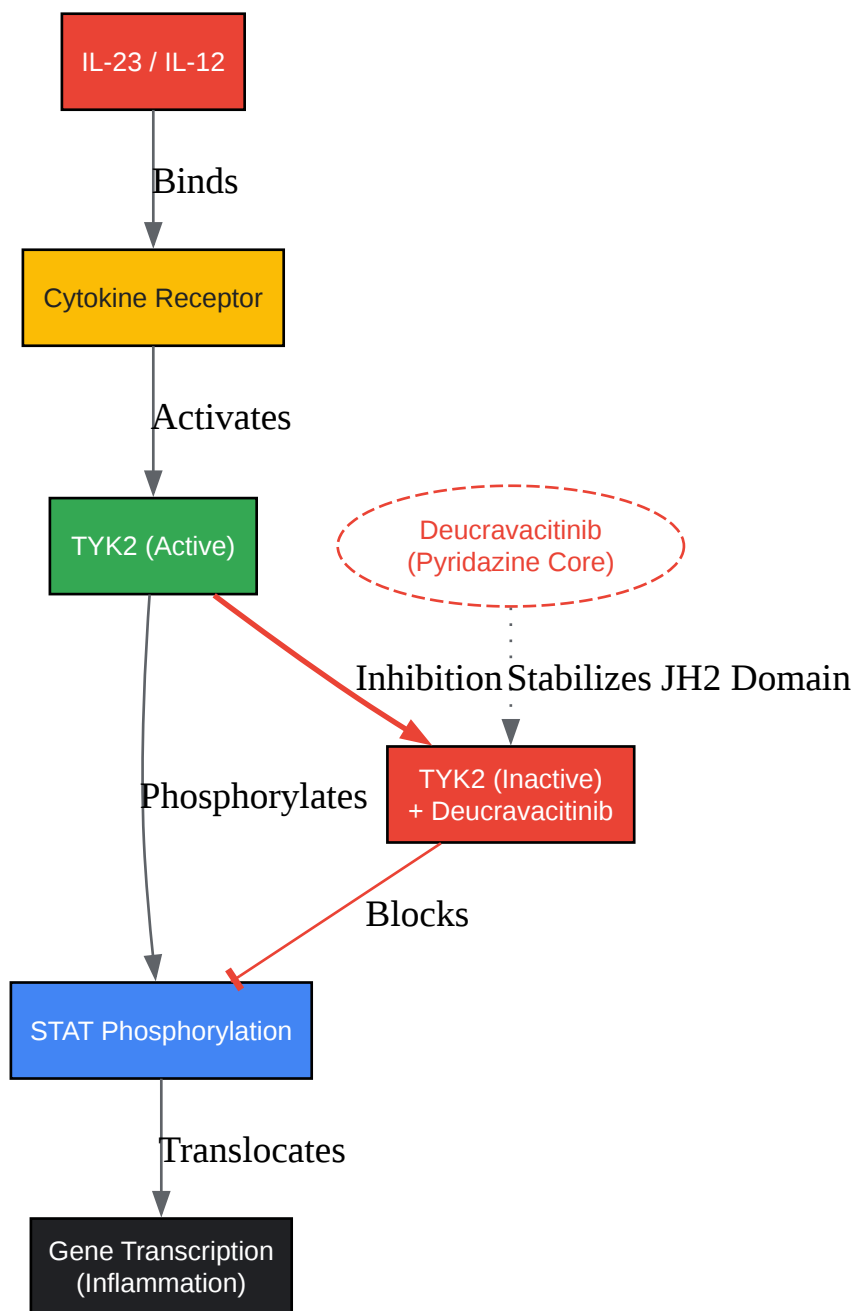
GPCR Antagonism (Endocrinology)

- Key Drug: Relugolix (Orgovyx).
 - Target: Gonadotropin-Releasing Hormone (GnRH) Receptor.^[4]
 - Role: The pyridazine ring serves as a rigid linker that orients the terminal phenyl and urea groups to occupy hydrophobic pockets within the GPCR transmembrane domain, effectively blocking GnRH binding.

Quantitative Activity Profile

Drug	Target	Mechanism	IC50 / Ki	Indication
Deucravacitinib	TYK2 (JH2 Domain)	Allosteric Inhibitor	0.2 nM (Ki)	Psoriasis
Relugolix	GnRH Receptor	Competitive Antagonist	0.12 nM (IC50)	Prostate Cancer
Ensartinib	ALK Kinase	ATP-Competitive	< 1 nM (IC50)	NSCLC
Minaprine	MAO-A / MAO-B	Reversible Inhibitor	~15 µM	Depression (Withdrawn)

Visualization: TYK2 Signaling Inhibition



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Figure 2: Mechanism of action for Deucravacitinib. The pyridazine core enables allosteric binding to the TYK2 JH2 domain, preventing STAT phosphorylation.

Experimental Protocols

To ensure reproducibility and scientific rigor, the following protocols are provided for the synthesis and biological evaluation of a representative pyridazine scaffold.

Synthesis of 3,6-Diarylpyridazine

Rationale: The 3,6-disubstituted pattern is the most common pharmacophore in bioactive pyridazines. This protocol uses a Paal-Knorr-type condensation, which is robust and scalable.

Reagents:

- 1,4-Diketone (e.g., 1,2-dibenzoylthane)
- Hydrazine hydrate ()
- Ethanol (EtOH)
- Acetic Acid (AcOH)

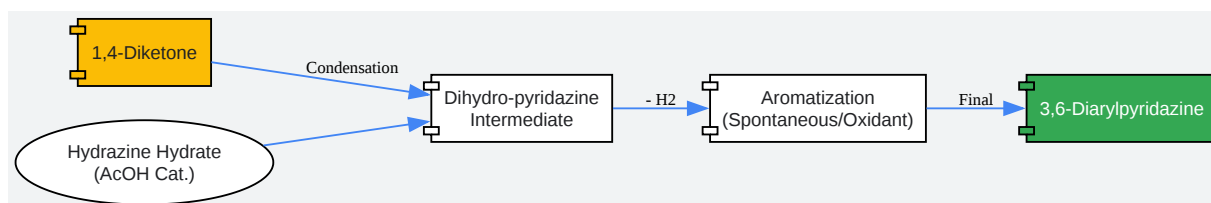
Step-by-Step Methodology:

- Dissolution: Dissolve 10 mmol of the 1,4-diketone in 20 mL of ethanol in a round-bottom flask.
- Addition: Add 12 mmol of hydrazine hydrate dropwise.
- Catalysis: Add 0.5 mL of glacial acetic acid to catalyze the condensation.
- Reflux: Heat the mixture to reflux (C) for 3–5 hours. Monitor reaction progress via TLC (eluent: 30% EtOAc/Hexane).
- Workup: Cool the reaction mixture to room temperature. The pyridazine product often precipitates.
- Purification: Filter the solid. If no precipitate forms, evaporate the solvent and recrystallize from EtOH/Water.

- Validation: Confirm structure via

H-NMR (look for aromatic protons and absence of carbonyl/hydrazine signals).

Visualization: Synthesis Workflow



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Figure 3: Synthetic pathway for the construction of the pyridazine core via condensation.

In Vitro Kinase Inhibition Assay (FRET-based)

Rationale: Fluorescence Resonance Energy Transfer (FRET) provides a sensitive, homogeneous readout for kinase activity (e.g., TYK2 or c-Met) without radioactive waste.

Protocol:

- Preparation: Prepare kinase buffer (50 mM HEPES pH 7.5, 10 mM , 1 mM EGTA, 0.01% Brij-35).
- Compound Plating: Dispense pyridazine analogs (10-point dose-response) into 384-well plates using an acoustic dispenser (e.g., Echo).
- Enzyme Addition: Add recombinant kinase domain (e.g., TYK2 JH1/JH2) and incubate for 15 min.
- Substrate Addition: Add fluorescently labeled peptide substrate and ATP (at concentration).
- Reaction: Incubate for 60 min at room temperature.

- Detection: Add EDTA-containing stop solution with a specific antibody binding the phosphorylated product (FRET acceptor).
- Analysis: Measure fluorescence ratio (Acceptor/Donor) on a plate reader. Calculate IC50 using a 4-parameter logistic fit.

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